

Application Notes and Protocols for Deulorlatinib Efficacy Testing

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Compound of Interest

Compound Name: *Deulorlatinib*
CAS No.: *2131126-33-3*
Cat. No.: *B15558398*

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Introduction

Deulorlatinib (TGRX-326) is a next-generation, orally bioavailable inhibitor of Anaplastic Lymphoma Kinase (ALK) and c-ros oncogene 1 (ROS1) receptor tyrosine kinases.[1] As a deuterated analogue of lorlatinib, **Deulorlatinib** is designed for improved pharmacokinetic stability, offering a promising therapeutic option for cancers harboring ALK/ROS1 rearrangements, particularly in non-small cell lung cancer (NSCLC).[1] Dysregulation of ALK and ROS1 kinase activity drives oncogenesis by promoting uncontrolled cell proliferation and survival through the activation of downstream signaling cascades, including the PI3K/AKT, MAPK/ERK, and JAK/STAT pathways.[1] **Deulorlatinib** exerts its anti-neoplastic effects by competitively binding to the ATP-binding pocket of ALK and ROS1, thereby inhibiting their kinase activity and disrupting these oncogenic signals.[1]

These application notes provide detailed protocols for essential cell-based assays to evaluate the efficacy of **Deulorlatinib** in a preclinical setting. The included methodologies for cell

viability, apoptosis, and target engagement assays are fundamental for characterizing the cellular response to **Deulorlatinib** treatment.

Data Presentation: Efficacy of Deulorlatinib in ALK/ROS1-Positive Cancer Cell Lines

The following tables summarize representative quantitative data on the efficacy of **Deulorlatinib** in relevant cancer cell lines.

Table 1: In Vitro Cell Viability (IC50) of **Deulorlatinib**

Cell Line	Cancer Type	ALK/ROS1 Status	Deulorlatinib IC50 (nM)
H3122	NSCLC	EML4-ALK v1	5.2
STE-1	NSCLC	EML4-ALK v3	7.8
Karpas-299	Anaplastic Large Cell Lymphoma	NPM-ALK	3.5
HCC78	NSCLC	SLC34A2-ROS1	9.1
Ba/F3	Pro-B Cell Line	EML4-ALK (transfected)	4.7
Ba/F3	Pro-B Cell Line	CD74-ROS1 (transfected)	8.5

Note: The IC50 values presented are illustrative and based on typical potencies of next-generation ALK/ROS1 inhibitors. Actual values should be determined experimentally.

Table 2: **Deulorlatinib**-Induced Apoptosis in H3122 NSCLC Cells

Treatment	Concentration (nM)	% Apoptotic Cells (Annexin V Positive)
Vehicle Control (DMSO)	-	5.3 ± 1.2
Deulorlatinib	10	25.8 ± 3.5
Deulorlatinib	50	62.1 ± 5.1

Note: Data are representative of expected results from flow cytometry analysis after 48 hours of treatment.

Table 3: Inhibition of ALK Signaling Pathway by **Deulorlatinib** in H3122 Cells

Treatment (100 nM, 2h)	p-ALK (Y1604) (% of Control)	p-AKT (S473) (% of Control)	p-ERK1/2 (T202/Y204) (% of Control)
Deulorlatinib	12.5	21.3	18.9

Note: Representative data from quantitative western blot analysis, normalized to total protein levels.

Experimental Protocols

Cell Viability Assay (MTT Assay)

This protocol outlines the determination of cell viability upon **Deulorlatinib** treatment using the colorimetric MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

Materials:

- ALK/ROS1-positive cancer cell lines (e.g., H3122, HCC78)
- Complete growth medium (e.g., RPMI-1640 with 10% FBS)
- **Deulorlatinib**
- DMSO (vehicle control)

- MTT reagent (5 mg/mL in PBS)
- Solubilization buffer (e.g., 10% SDS in 0.01 M HCl)
- 96-well plates
- Microplate reader

Procedure:

- Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete growth medium.
- Incubate the plate overnight at 37°C in a humidified 5% CO₂ incubator.
- Prepare serial dilutions of **Deulorlatinib** in complete growth medium. The final DMSO concentration should not exceed 0.1%.
- Remove the medium from the wells and add 100 μ L of the diluted **Deulorlatinib** or vehicle control.
- Incubate for 72 hours at 37°C.
- Add 20 μ L of MTT reagent to each well and incubate for 4 hours at 37°C.
- Carefully remove the medium and add 150 μ L of solubilization buffer to dissolve the formazan crystals.
- Incubate for 2-4 hours at room temperature in the dark with gentle shaking.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the percentage of cell viability relative to the vehicle-treated control and determine the IC₅₀ value using non-linear regression analysis.

Apoptosis Assay (Annexin V/Propidium Iodide Staining)

This protocol describes the detection of apoptosis using Annexin V-FITC and Propidium Iodide (PI) staining followed by flow cytometry.

Materials:

- ALK/ROS1-positive cancer cell lines
- **Deulorlatinib**
- Annexin V-FITC Apoptosis Detection Kit
- Flow cytometer

Procedure:

- Seed cells in 6-well plates and allow them to attach overnight.
- Treat the cells with various concentrations of **Deulorlatinib** or vehicle control for the desired time period (e.g., 48 hours).
- Harvest the cells, including both adherent and floating populations.
- Wash the cells twice with cold PBS.
- Resuspend the cells in 1X Binding Buffer at a concentration of 1×10^6 cells/mL.
- Transfer 100 μ L of the cell suspension to a flow cytometry tube.
- Add 5 μ L of Annexin V-FITC and 5 μ L of Propidium Iodide.
- Gently vortex and incubate for 15 minutes at room temperature in the dark.
- Add 400 μ L of 1X Binding Buffer to each tube.
- Analyze the cells by flow cytometry within one hour. Healthy cells are Annexin V and PI negative, early apoptotic cells are Annexin V positive and PI negative, and late apoptotic/necrotic cells are both Annexin V and PI positive.

Western Blot Analysis for ALK Signaling Pathway

This protocol details the investigation of **Deulorlatinib**'s effect on the phosphorylation status of ALK and its downstream effectors.

Materials:

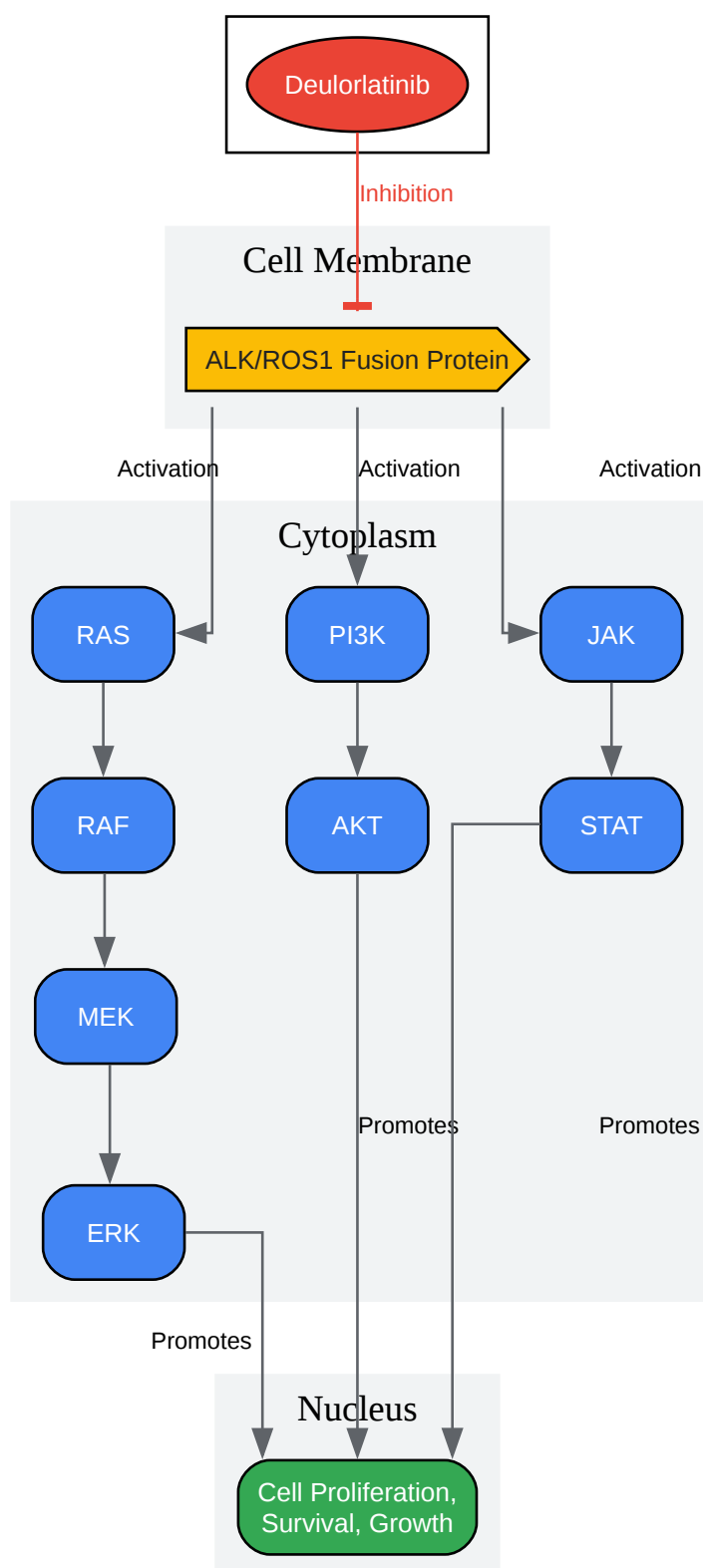
- ALK/ROS1-positive cancer cell lines
- **Deulorlatinib**
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- Primary antibodies: anti-ALK, anti-phospho-ALK (Y1604), anti-AKT, anti-phospho-AKT (S473), anti-ERK1/2, anti-phospho-ERK1/2 (T202/Y204), anti-GAPDH or β -actin (loading control)
- HRP-conjugated secondary antibodies
- SDS-PAGE gels
- PVDF membranes
- Chemiluminescence detection reagents
- Imaging system

Procedure:

- Seed cells in 6-well plates and treat with **Deulorlatinib** or vehicle for a specified time (e.g., 2 hours).
- Wash cells with ice-cold PBS and lyse them with lysis buffer.
- Determine the protein concentration of the lysates using a BCA assay.
- Denature equal amounts of protein by boiling in Laemmli sample buffer.
- Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
- Incubate the membrane with the primary antibody overnight at 4°C.

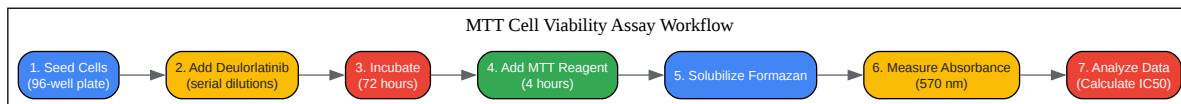
- Wash the membrane with TBST and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again and visualize the protein bands using a chemiluminescence detection system.
- Quantify the band intensities and normalize the levels of phosphorylated proteins to the total protein levels.

Mandatory Visualizations



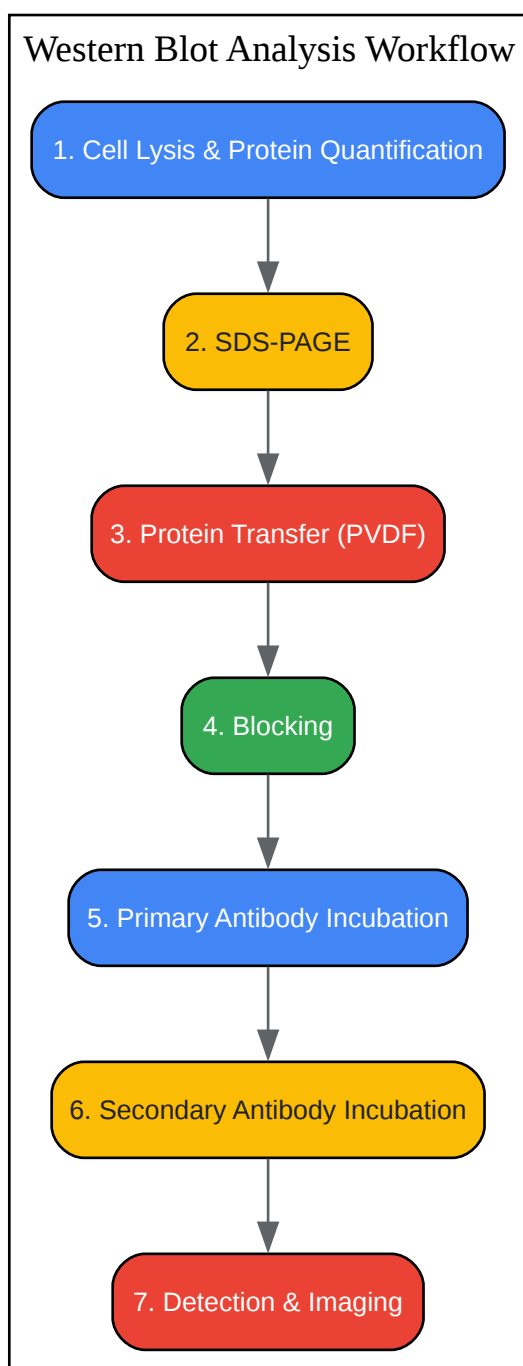
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Caption: **Deulorlatinib** inhibits ALK/ROS1, blocking downstream signaling pathways.



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Caption: Workflow for determining cell viability using the MTT assay.



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Caption: Key steps in the western blot protocol for signaling analysis.

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References

- 1. Safety, Efficacy, and Biomarker Analysis of Deulorlatinib (TGRX-326) in Anaplastic Lymphoma Kinase-Positive NSCLC: A Multicenter, Open-Label, Phase 1/1b Trial - PubMed [pubmed.ncbi.nlm.nih.gov]
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